

Personal protective equipment for handling Di-tert-butyl diisopropylphosphoramidite

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Compound of Interest

Compound Name: *Di-tert-butyl
diisopropylphosphoramidite*

Cat. No.: *B043659*

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Essential Safety and Handling Guide for Di-tert-butyl diisopropylphosphoramidite

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Di-tert-butyl diisopropylphosphoramidite**. Adherence to these guidelines is critical for ensuring laboratory safety and procedural success.

I. Safety and Handling

Di-tert-butyl diisopropylphosphoramidite is a key reagent in oligonucleotide synthesis.^[1] While vital for research and development, it presents hazards that necessitate careful handling. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^[2]

1. Personal Protective Equipment (PPE):

Proper PPE is the first line of defense against exposure. The following equipment is mandatory when handling **Di-tert-butyl diisopropylphosphoramidite**:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes.

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, are required. Always inspect gloves for integrity before use and change them immediately if contaminated.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood.[3] If ventilation is inadequate or there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge is necessary.
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to protect street clothing and skin. Closed-toe shoes are mandatory.

2. Engineering Controls:

- **Ventilation:** All work with **Di-tert-butyl diisopropylphosphoramidite** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[3]
- **Eyewash and Safety Shower:** An operational eyewash station and safety shower must be readily accessible in the immediate work area.[3]

3. Handling Procedures:

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[3]
- **Minimize Inhalation:** Avoid breathing vapors or mists.[3]
- **Hygienic Practices:** Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[3] The recommended storage temperature is between 2-8°C.[1]

II. Quantitative Data Summary

The following table summarizes key quantitative data for **Di-tert-butyl diisopropylphosphoramidite**:

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₃₂ NO ₂ P	[1][2]
Molecular Weight	277.38 g/mol	[2]
Appearance	Clear, colorless liquid	[1]
Density	0.879 g/mL at 25°C	[1]
Boiling Point	85-90 °C at 0.2 mmHg	[1]
Refractive Index	n _{20/D} 1.444	[1]
Storage Temperature	2-8°C	[1]
Flash Point	113°C (235.4°F) - closed cup	

III. Operational Plan: General Protocol for Use in Oligonucleotide Synthesis

Di-tert-butyl diisopropylphosphoramidite is a phosphoramidite reagent used in the chemical synthesis of DNA and RNA.[1] The following is a generalized, step-by-step protocol for its use in solid-phase oligonucleotide synthesis via the phosphoramidite method.

1. Preparation:

- Ensure all reagents and solvents are anhydrous.
- Prepare the phosphoramidite solution in anhydrous acetonitrile to the desired concentration.
- Set up the automated DNA/RNA synthesizer according to the manufacturer's instructions.

2. Synthesis Cycle (performed by an automated synthesizer):

- Step A: Deblocking (Detritylation): The 5'-hydroxyl group of the nucleotide attached to the solid support is deprotected by treatment with an acid, typically trichloroacetic acid (TCA) in dichloromethane.
- Step B: Coupling: The prepared **Di-tert-butyl diisopropylphosphoramidite** solution is activated (e.g., with an azole catalyst) and then coupled to the free 5'-hydroxyl group of the support-bound nucleotide.[4] This reaction is rapid and highly efficient.[4]

- Step C: Capping: Any unreacted 5'-hydroxyl groups are acetylated ("capped") to prevent the formation of deletion mutations in the final oligonucleotide sequence.
- Step D: Oxidation: The newly formed phosphite triester linkage is oxidized to a more stable phosphate triester using an oxidizing agent, typically an iodine solution.

3. Repetition:

- The four-step cycle (Deblocking, Coupling, Capping, Oxidation) is repeated for each subsequent nucleotide to be added to the growing oligonucleotide chain.[\[4\]](#)

4. Cleavage and Deprotection:

- Upon completion of the synthesis, the oligonucleotide is cleaved from the solid support.
- All protecting groups on the nucleobases and the phosphate backbone are removed, typically with a base such as ammonium hydroxide.

5. Purification:

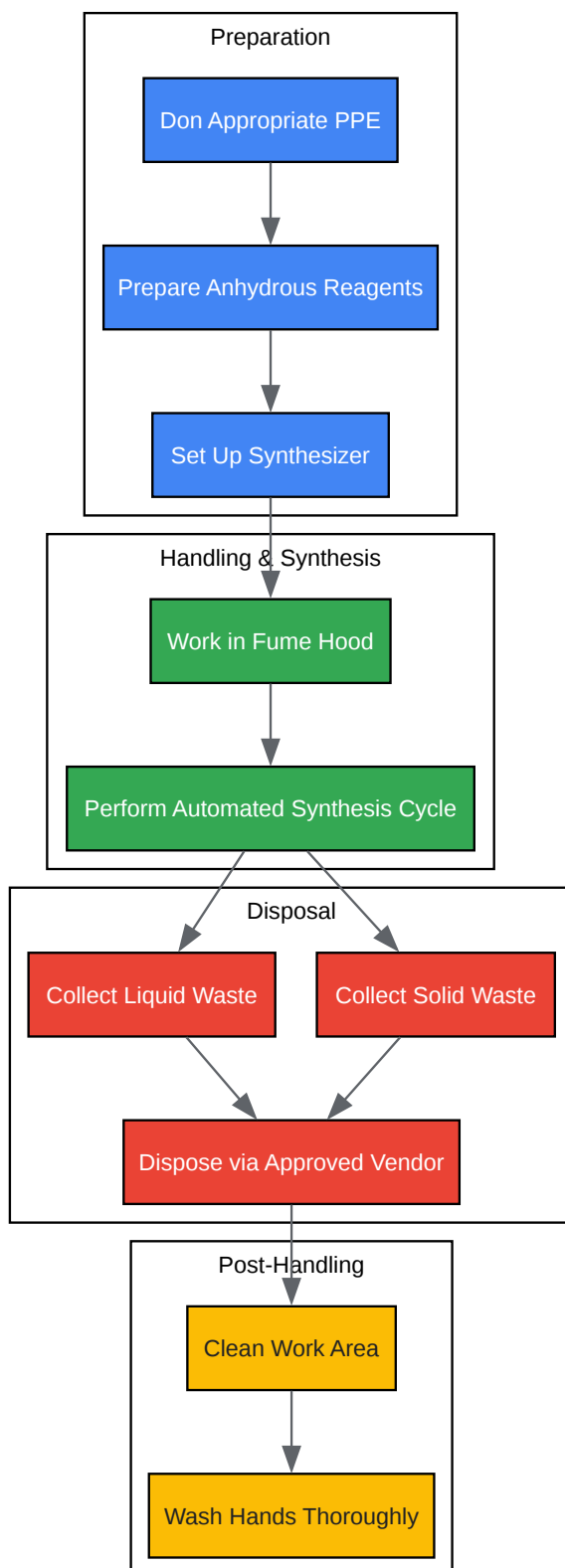
- The final product is purified using methods such as High-Performance Liquid Chromatography (HPLC) or Polyacrylamide Gel Electrophoresis (PAGE).

IV. Disposal Plan

Proper disposal of **Di-tert-butyl diisopropylphosphoramidite** and associated waste is crucial to prevent environmental contamination and ensure safety.

- **Unused Reagent:** Dispose of unused or expired **Di-tert-butyl diisopropylphosphoramidite** as hazardous chemical waste. Do not pour down the drain.[\[3\]](#) It should be disposed of in a sealed, properly labeled container through an approved waste disposal plant.[\[3\]](#)
- **Contaminated Materials:** All materials that have come into contact with **Di-tert-butyl diisopropylphosphoramidite**, including gloves, pipette tips, and empty containers, should be collected in a designated, sealed hazardous waste container for disposal.
- **Liquid Waste:** Liquid waste from the synthesis process should be collected in a properly labeled, sealed container and disposed of as hazardous chemical waste, following all local, state, and federal regulations.

V. Workflow Diagram



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Caption: Workflow for handling **Di-tert-butyl diisopropylphosphoramidite**.

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